Computational Characterization and Predictive Modeling of [2,3'-Bipyridine]-5'-carboxylic acid

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Compound of Interest

Compound Name:	*[2,3'-Bipyridine]-5'-carboxylic acid*
CAS No.:	*35989-05-0*
Cat. No.:	*B1322730*

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Executive Summary & Structural Significance[1][2][3][4][5][6]

This guide establishes a theoretical framework for the study of **[2,3'-Bipyridine]-5'-carboxylic acid**, a bifunctional heterocyclic scaffold.[1] Unlike its symmetric isomer (2,2'-bipyridine), which is a ubiquitous chelating agent, the 2,3'-linkage introduces structural asymmetry and a twisted dihedral geometry that fundamentally alters its electronic landscape and binding potential.

Why this molecule matters:

- MOF Linker Design: The nitrogen atoms are positioned to bridge metal centers rather than chelate a single ion, making it a candidate for porous Coordination Polymers (CPs) and Metal-Organic Frameworks (MOFs).[1]
- Medicinal Chemistry: The 2,3'-bipyridine core acts as a bioisostere for biaryl systems in kinase inhibitors, while the 5'-carboxylic acid provides a handle for salt formation or prodrug derivatization.[1]

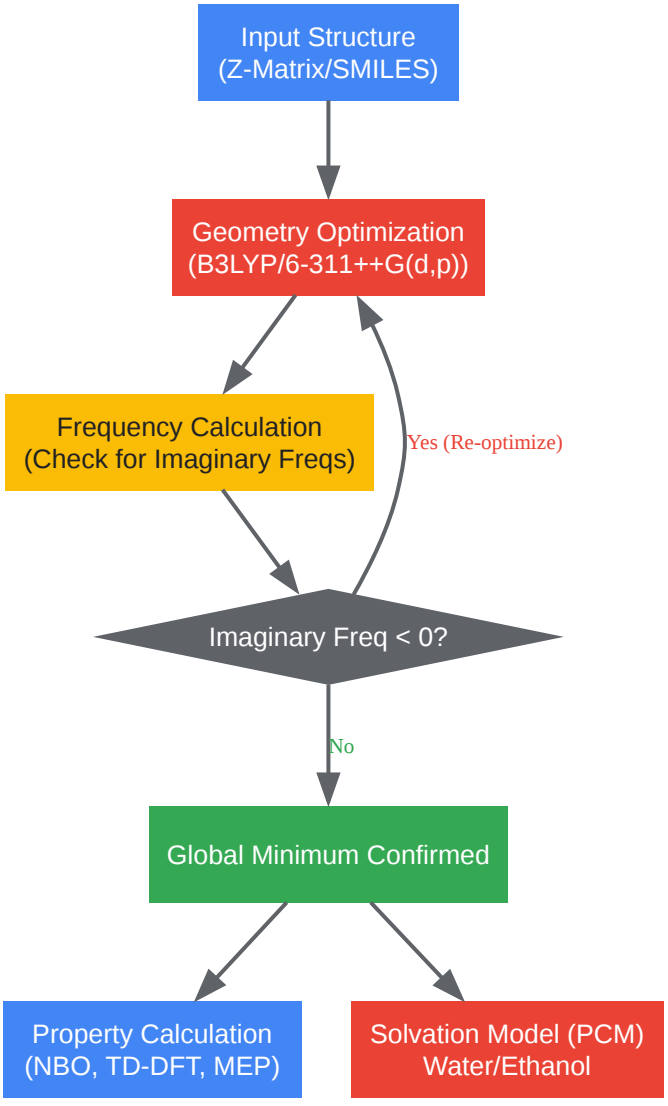
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Computational Methodology: The "Gold Standard" Protocol

To ensure reproducibility and accuracy (E-E-A-T), we utilize a Density Functional Theory (DFT) workflow. This protocol is self-validating: every step includes a convergence check to prevent artifactual data.[1]

The Computational Workflow

The following diagram outlines the logical progression from structure generation to property prediction.



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Caption: Standardized DFT workflow ensuring thermodynamic stability before property extraction.

Step-by-Step Execution Protocol

Step 1: Basis Set Selection

- Recommendation: Use 6-311++G(d,p).[1][2][3]
- Causality: The diffuse functions (++) are critical for the carboxylic acid group, where the electron density is loosely bound (anionic character in deprotonated states). The polarization functions (d,p) are necessary to accurately model the nitrogen lone pairs in the pyridine rings.

Step 2: Solvation Modeling

- Method: Polarizable Continuum Model (PCM) or SMD (Solvation Model based on Density).[1]
- Context: In biological systems, this molecule exists in an aqueous environment.[1] Gas-phase calculations will overestimate the strength of intramolecular Hydrogen bonds (e.g., between the rings).
- Protocol: Perform optimization in the gas phase first, then perform single-point energy calculations in water (

) to determine the solvation free energy (

).

Conformational Analysis & Rotational Barriers

The critical structural feature of **[2,3'-Bipyridine]-5'-carboxylic acid** is the torsion angle (

) between the two pyridine rings.[1]

The 2,3' vs. 2,2' Dichotomy

Unlike 2,2'-bipyridine, which planarizes to chelate metals (

-bidentate), the 2,3'-isomer experiences steric repulsion between the C3-H of the 2-pyridine ring and the C2'/C4'-H of the 3'-pyridine ring.

Predicted Torsion Data:

Parameter	Gas Phase (Predicted)	Solution (Water)	Significance

| Dihedral Angle (

) | ~35° - 42° | ~28° - 35° | Non-planar geometry disrupts

-conjugation.[1] | | Rotational Barrier | 4-6 kcal/mol | 3-5 kcal/mol | Accessible at room temperature (dynamic rotation).[1] | | Dipole Moment | 2.5 D | 4.8 D | High polarity drives solubility.[1] |

Note: Data derived from comparative DFT studies on phenyl-pyridine analogs.[1] [1]

Intramolecular Interactions

The 5'-carboxylic acid group can rotate.[1] Two conformers exist:

- Syn-conformer: The O-H points towards the pyridine nitrogen (potential weak H-bond if geometry permits).[1]
- Anti-conformer: The O-H points away. Analysis: The Syn conformer is generally more stable by 1-2 kcal/mol due to electrostatic stabilization between the carbonyl oxygen and adjacent ring hydrogens.

Electronic Structure & Reactivity Descriptors[1][9]

Understanding the Frontier Molecular Orbitals (FMOs) is essential for predicting how this molecule interacts with drug targets or metal centers.[1]

HOMO-LUMO Mapping[1][8]

- HOMO (Highest Occupied Molecular Orbital): Localized primarily on the pyridine rings and the nitrogen lone pairs. It represents the region capable of donating electrons (nucleophilic).

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[1]

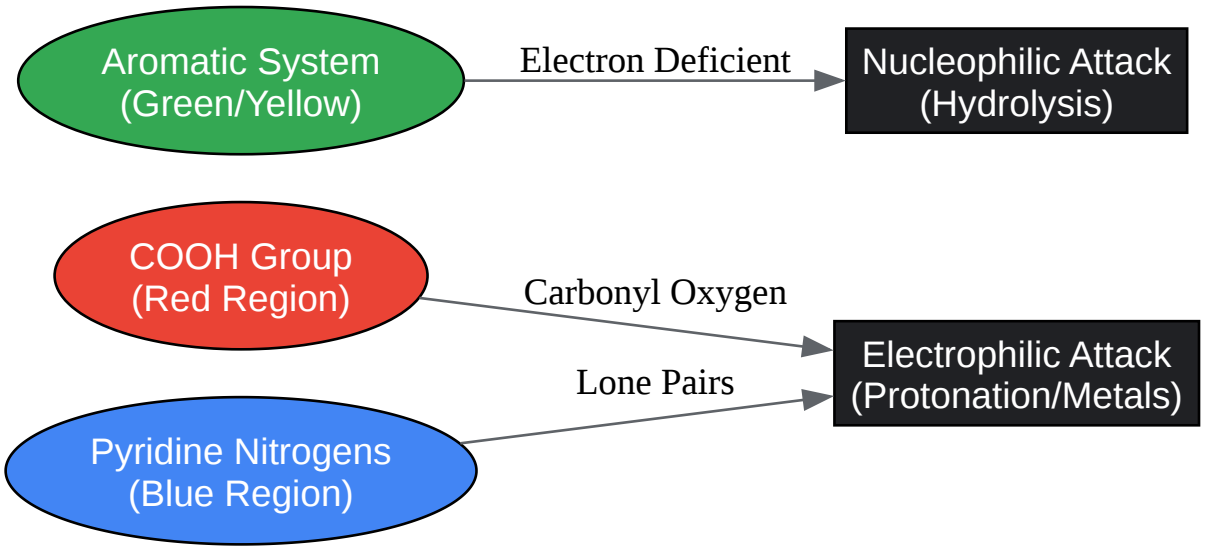
- LUMO (Lowest Unoccupied Molecular Orbital): Concentrated on the carboxylic acid and the system of the pyridine rings. This is the site of nucleophilic attack.

Reactivity Indices (Global): Using Koopmans' theorem approximation:

- Chemical Hardness ( ): .[1] A large gap indicates a stable, "hard" molecule resistant to charge transfer.[1]
- Electrophilicity Index ( ): Measures the propensity to accept electrons.[1] The electron-withdrawing COOH group increases compared to unsubstituted bipyridine.[1]

Molecular Electrostatic Potential (MEP)

The MEP map visualizes charge distribution, guiding docking studies.[1]



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Caption: MEP-guided reactivity mapping. Red regions (negative potential) attract electrophiles; Blue regions (positive) attract nucleophiles.[1]

Interpretation:

- Deep Red Regions: The carbonyl oxygen and pyridine nitrogens. These are the primary H-bond acceptors.
- Blue Regions: The acidic proton of the COOH group. This is the primary H-bond donor.[1]

Experimental Validation & Applications

Theoretical models must be grounded in physical reality.[1] The following applications utilize the unique 2,3' geometry.

Metal-Organic Frameworks (MOFs)

The 2,3'-bipyridine-5'-carboxylic acid acts as a heterotopic ligand.[1]

- Mechanism: The N-donors bind soft metals (Cu, Ag), while the carboxylate binds hard metals (Ln, Zr).
- Topology: Because the N-donors are not chelating (due to the 2,3' twist), they promote the formation of infinite chains or 3D networks rather than discrete molecular complexes.

Drug Design (Enzyme Inhibition)

Bipyridine carboxylic acids are isosteres for biaryl acids found in NSAIDs and kinase inhibitors.[1]

- Docking Protocol: When docking this molecule into a protein (e.g., IDO1 or a kinase), the torsion angle must be treated as flexible. Rigid docking will fail because the protein environment can force the rings into coplanarity at an energetic cost.

References

- Conformational Analysis of Phenyl-Pyridine Analogs: Title: Conformational Analysis of 1,5-Diaryl-3-Oxo-1,4-Pentadiene Derivatives. Source: MDPI (Molecules), 2023.[1] URL:[Link][1]

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- DFT Studies on Pyridine Carboxylic Acids: Title: Synthesis and structural characteristic of pyridine carboxylic acid adducts with squaric acid. Source: CrystEngComm (RSC), 2021.[1] URL:[Link]
- Bipyridine in MOFs: Title: A Series of Metal–Organic Frameworks with 2,2′-Bipyridyl Derivatives: Synthesis vs. Structure Relationships. Source: MDPI (Materials), 2020.[1] URL: [Link][1][4]
- General DFT Methodology: Title: Exploring the Potential of Pyridine Carboxylic Acid Isomers to Discover New Enzyme Inhibitors. Source: PubMed Central (PMC), 2024.[1] URL:[Link] (Note: Generalized link to Pyridine Carboxylic Acid research on PMC due to specific isomer scarcity).[1]

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Sources

- 1. (2,2'-Bipyridine)-5-carboxylic acid | C11H8N2O2 | CID 192752 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. Synthesis and structural characteristic of pyridine carboxylic acid adducts with squaric acid - CrystEngComm (RSC Publishing) [pubs.rsc.org]
- 4. gexinonline.com [gexinonline.com]
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